

# Mmp2-IN-3 solubility and stock solution preparation

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## Compound of Interest

Compound Name: Mmp2-IN-3

Cat. No.: B10857883

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## Application Notes and Protocols for Mmp2-IN-3

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility and stock solution preparation of **Mmp2-IN-3**, a potent inhibitor of Matrix Metalloproteinase-2 (MMP-2). Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

## Introduction to Mmp2-IN-3

**Mmp2-IN-3** is a small molecule inhibitor targeting Matrix Metalloproteinase-2 (MMP-2), an enzyme implicated in various physiological and pathological processes, including tissue remodeling, angiogenesis, and tumor metastasis. It also exhibits inhibitory activity against MMP-9 and MMP-8, while showing minimal effect on MMP-13.<sup>[1]</sup> Understanding its biochemical properties and proper handling are essential for its effective use in research and drug development.

## Physicochemical and Inhibitory Properties

A summary of the key quantitative data for **Mmp2-IN-3** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	355.43 g/mol	[1]
Formula	C <sub>23</sub> H <sub>21</sub> N <sub>3</sub> O	[1]
CAS Number	897799-81-4	[1]
Appearance	Off-white to light yellow solid	[1]
IC <sub>50</sub> (MMP-2)	31 ± 5 µM	[1]
IC <sub>50</sub> (MMP-9)	26.6 ± 2.3 µM	[1]
IC <sub>50</sub> (MMP-8)	32 ± 4 µM	[1]
IC <sub>50</sub> (MMP-13)	>100 µM	[1]

## Solubility Profile

The solubility of **Mmp2-IN-3** in a common laboratory solvent is detailed in the table below. It is important to note the specific conditions required to achieve the stated solubility.

Solvent	Concentration	Conditions	Reference
DMSO	100 mg/mL (281.35 mM)	Requires sonication. Use of newly opened, anhydrous DMSO is recommended as the compound is hygroscopic.	[1]

## Experimental Protocols

### Protocol for Preparing a 10 mM Stock Solution of Mmp2-IN-3 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Mmp2-IN-3**, a common starting concentration for in vitro assays.

## Materials:

- **Mmp2-IN-3** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator
- Sterile, DNase/RNase-free microcentrifuge tubes for aliquoting
- Pipettes and sterile filter tips

## Procedure:

- **Equilibrate Mmp2-IN-3:** Allow the vial of **Mmp2-IN-3** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weigh Mmp2-IN-3:** Accurately weigh out 3.55 mg of **Mmp2-IN-3** powder and transfer it to a sterile vial.
- **Add DMSO:** Add 1 mL of anhydrous DMSO to the vial containing the **Mmp2-IN-3** powder.
- **Dissolve the Compound:**
  - Vortex the solution vigorously for 1-2 minutes.
  - If the compound is not fully dissolved, place the vial in a water bath sonicator and sonicate for 10-15 minutes, or until the solution is clear. Visually inspect the solution against a light source to ensure no particulates are present.
- **Aliquot for Storage:** Once the **Mmp2-IN-3** is completely dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50  $\mu$ L) in sterile microcentrifuge tubes.

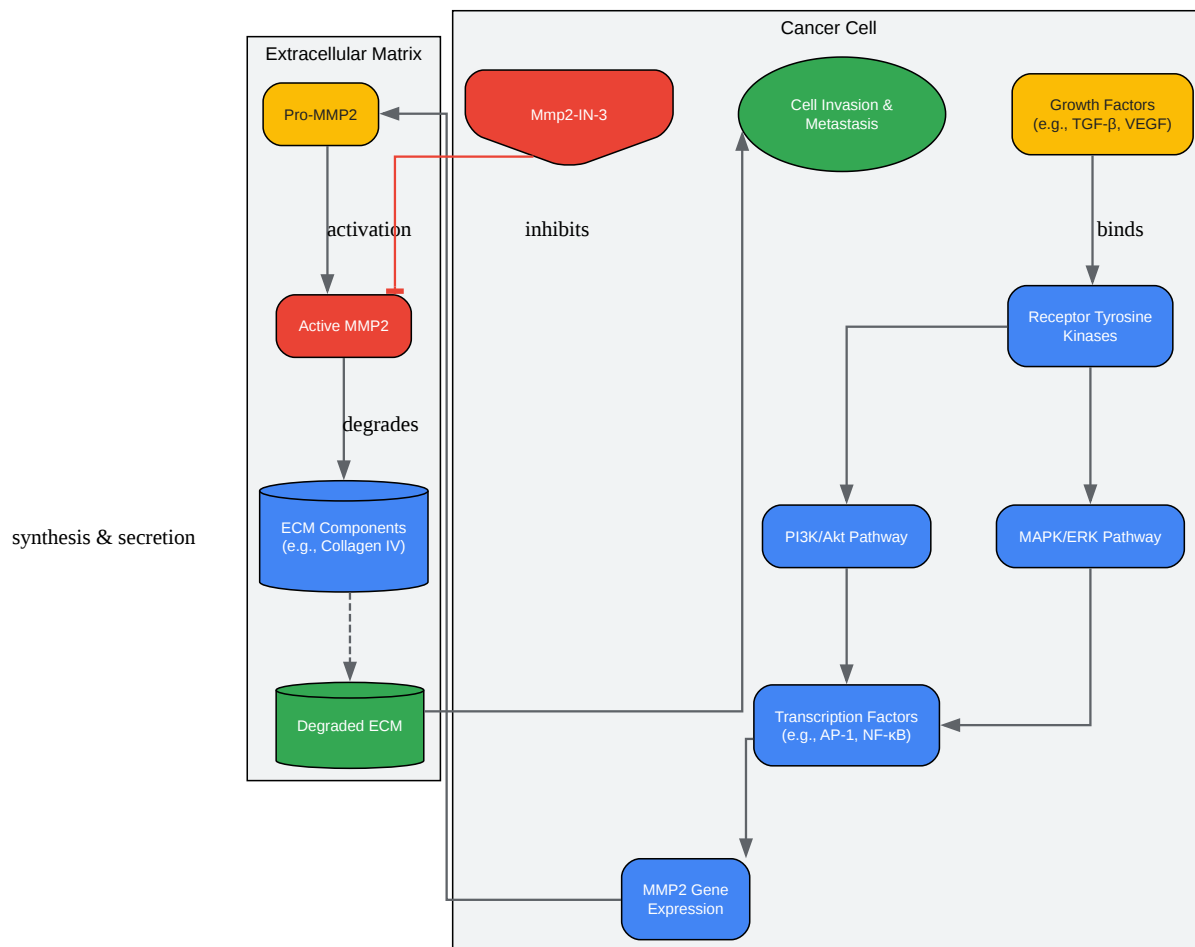
This will minimize freeze-thaw cycles.

- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[1]</sup> When ready to use, thaw an aliquot at room temperature and gently vortex before making further dilutions in your experimental buffer or media.

Note on Further Dilutions: When preparing working solutions for cell-based assays, it is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells (typically  $\leq 0.5\%$ ).

## MMP-2 Signaling Pathway and Inhibition

MMP-2 plays a critical role in the degradation of the extracellular matrix (ECM), a key process in cancer cell invasion and metastasis. Its activity is tightly regulated by various signaling pathways. **Mmp2-IN-3** exerts its effect by inhibiting the enzymatic activity of MMP-2, thereby blocking the downstream consequences of ECM degradation.

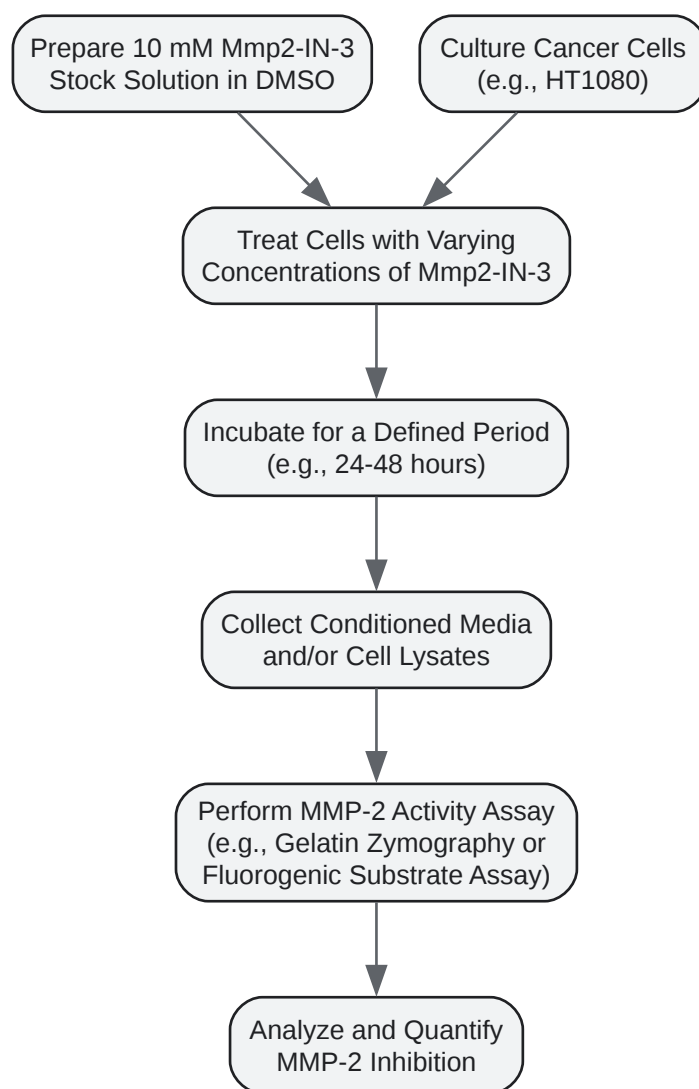


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Caption: Simplified signaling pathway of MMP-2 activation and its role in cancer metastasis, highlighting the inhibitory action of **Mmp2-IN-3**.

## Experimental Workflow for Assessing Mmp2-IN-3 Activity

The following diagram outlines a typical workflow for evaluating the inhibitory effect of **Mmp2-IN-3** on MMP-2 activity in a cellular context.



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Caption: A standard experimental workflow to determine the efficacy of **Mmp2-IN-3** in inhibiting MMP-2 activity in a cell-based assay.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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